

4-Amino-5-chloro-2-fluorophenol CAS number and molecular weight

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Compound of Interest

Compound Name: 4-Amino-5-chloro-2-fluorophenol

Cat. No.: B1279493

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In-Depth Technical Guide: 4-Amino-5-chloro-2-fluorophenol

For Researchers, Scientists, and Drug Development Professionals

Abstract

This technical guide provides a comprehensive overview of **4-Amino-5-chloro-2-fluorophenol**, a halogenated aromatic amine of interest in synthetic and medicinal chemistry. Due to the limited availability of specific experimental data for this compound, this guide leverages information on structurally related aminophenol derivatives to discuss potential synthesis routes, biological activities, and relevant experimental protocols. This document aims to serve as a foundational resource for researchers and professionals in drug development and chemical synthesis.

Chemical Identity and Properties

4-Amino-5-chloro-2-fluorophenol is a substituted phenol containing amino, chloro, and fluoro functional groups. These substituents are expected to influence its chemical reactivity and biological properties.

Table 1: Physicochemical Properties of **4-Amino-5-chloro-2-fluorophenol**

Property	Value	Reference
CAS Number	847872-10-0	[1]
Molecular Formula	C ₆ H ₅ ClFNO	[1]
Molecular Weight	161.56 g/mol	[1]
Appearance	Not specified (typically off-white to brown solid for similar compounds)	
Purity	≥97% (as specified by commercial suppliers)	[1]
Storage	Store under inert gas (e.g., Argon)	[1]

Potential Synthesis Routes

While a specific, peer-reviewed synthesis for **4-Amino-5-chloro-2-fluorophenol** is not readily available in the searched literature, a general approach can be inferred from established methods for synthesizing substituted aminophenols. A common strategy involves the reduction of a corresponding nitrophenol.

A patent for the synthesis of the related isomer, 5-amino-2-chloro-4-fluorophenol, describes the hydrolysis of (5-amino-2-chloro-4-fluorophenyl) ethyl carbonate.[2] Another general method involves the catalytic hydrogenation of a nitrophenol precursor. For instance, 4-chloro-2-aminophenol can be prepared by the reduction of 4-chloro-2-nitrophenol using catalysts like Raney Nickel or platinum on carbon.[3][4]

Below is a generalized workflow for the synthesis of a substituted aminophenol.



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Caption: Generalized workflow for the synthesis of substituted aminophenols.

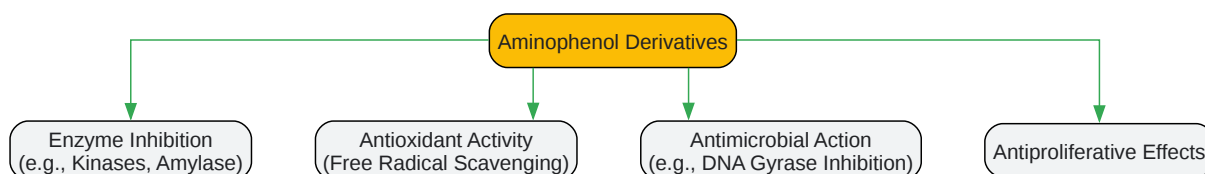
Potential Biological Activities and Applications in Drug Development

Halogenated aminophenol derivatives are recognized for their diverse biological activities and are valuable intermediates in the synthesis of pharmaceuticals and agrochemicals. The presence of fluorine, in particular, can enhance metabolic stability, binding affinity, and bioavailability of drug candidates.[5]

While specific studies on **4-Amino-5-chloro-2-fluorophenol** are lacking, related aminophenol derivatives have demonstrated a range of biological effects:

- **Anticancer Activity:** Para-aminophenol is a key building block in the synthesis of oncology drugs, such as Cabozantinib, a tyrosine kinase inhibitor. Derivatives of p-aminophenol have been investigated as potential antiproliferative agents.[6]
- **Antimicrobial Properties:** Schiff base derivatives of 4-aminophenol have shown broad-spectrum activity against various bacterial and fungal strains.[7]
- **Antioxidant Activity:** The phenolic hydroxyl group in aminophenol derivatives suggests potential for antioxidant properties through scavenging of free radicals.[8][9]
- **Enzyme Inhibition:** Certain aminophenol derivatives have been evaluated for their inhibitory effects on enzymes like α -amylase and α -glucosidase, suggesting potential antidiabetic applications.[7]

The unique combination of chloro and fluoro substituents on the **4-amino-5-chloro-2-fluorophenol** scaffold makes it an attractive candidate for further investigation in these areas.



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Caption: Potential biological pathways involving aminophenol derivatives.

Experimental Protocols (Adapted from Related Compounds)

Detailed experimental protocols for **4-Amino-5-chloro-2-fluorophenol** are not available. However, the following sections provide methodologies for the synthesis and biological evaluation of structurally similar aminophenol derivatives, which can serve as a starting point for research.

General Synthesis of a Schiff Base Derivative of 4-Aminophenol

This protocol is adapted from the synthesis of various 4-aminophenol Schiff bases.[7]

- **Reagent Preparation:** Dissolve equimolar amounts of the aminophenol starting material and a selected aldehyde or ketone individually in absolute ethanol.
- **Reaction:** Mix the two ethanolic solutions and stir at room temperature for 10-30 minutes. Add 2-3 drops of glacial acetic acid to catalyze the reaction.
- **Monitoring:** Monitor the progress of the reaction using Thin Layer Chromatography (TLC).
- **Isolation:** Upon completion, the precipitated product is collected by filtration.
- **Purification:** Recrystallize the crude product from absolute ethanol to obtain the purified Schiff base derivative.
- **Drying:** Dry the final product in a vacuum desiccator.

In Vitro Antimicrobial Assay (Agar Well Diffusion Method)

This is a general procedure to screen for antimicrobial activity.

- **Media Preparation:** Prepare and sterilize Mueller-Hinton agar for bacteria or Sabouraud dextrose agar for fungi.
- **Inoculation:** Inoculate the sterile agar plates with the test microorganisms.
- **Well Preparation:** Create wells of a defined diameter in the agar using a sterile borer.
- **Compound Application:** Add a specific concentration of the test compound (dissolved in a suitable solvent like DMSO) to each well. A solvent control and a standard antibiotic are also included.
- **Incubation:** Incubate the plates at an appropriate temperature (e.g., 37°C for bacteria, 25°C for fungi) for 24-48 hours.
- **Data Collection:** Measure the diameter of the zone of inhibition around each well.

Safety and Handling

Substituted aminophenols should be handled with care. For the related compound 2-amino-4-chlorophenol, it is noted to be harmful if swallowed and may cause skin irritation and allergic reactions.^[4]^[10] It is also suspected of causing cancer.^[10]

Recommended safety precautions include:

- Working in a well-ventilated fume hood.
- Wearing appropriate personal protective equipment (gloves, safety goggles, lab coat).
- Avoiding inhalation of dust and contact with skin and eyes.
- Storing the compound in a tightly sealed container under an inert atmosphere.

Conclusion

4-Amino-5-chloro-2-fluorophenol represents a chemical scaffold with significant potential in drug discovery and materials science. While direct experimental data is currently sparse, this guide provides a framework for its synthesis, potential biological activities, and handling based

on established knowledge of related aminophenol derivatives. Further research is warranted to fully elucidate the properties and applications of this specific compound.

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